

Essential Safety and Operational Guide for Handling GSK-J2

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Compound of Interest

Compound Name: GSK-J2

Cat. No.: B1139221

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **GSK-J2**. The following procedural steps and data are compiled to ensure the safe handling and disposal of this chemical compound.

Chemical and Physical Properties

GSK-J2 is the inactive regio-isomer of the potent H3K27me3/me2-demethylase inhibitor GSK-J1 and is often used as a negative control in research.^{[1][2][3][4]} While specific quantitative hazard data for **GSK-J2** is limited, its structural similarity to other chemical compounds necessitates careful handling in a laboratory setting.

Property	Value	Source
Molecular Weight	389.45 g/mol	Tocris Bioscience
Solubility	DMSO (100 mM), 1eq. HCl (50 mM)	Tocris Bioscience
Storage	Stock solutions: -80°C (2 years), -20°C (1 year)	MedchemExpress ^[1]

Personal Protective Equipment (PPE)

To ensure personal safety and prevent exposure, the following personal protective equipment must be worn when handling **GSK-J2**.^[5]

Equipment	Specification
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile)
Eye/Face Protection	Safety goggles or a face shield
Skin and Body Protection	Laboratory coat
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator is recommended.

Operational Procedures for Safe Handling

Adherence to the following step-by-step procedures is critical to minimize risk during the handling of **GSK-J2**.

Preparation and Handling

- Ventilation: Always handle **GSK-J2** in a well-ventilated area, preferably within a chemical fume hood to avoid the inhalation of any dust or aerosols.^{[5][6]}
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes.^[5]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.^[7]
- Ignition Sources: Keep the compound away from all sources of ignition. Use non-sparking tools to prevent fire.^[5]

Spill and Emergency Procedures

In the event of a spill or accidental exposure, follow these procedures immediately:

Incident	Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15-20 minutes.[8] Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. [7][8] Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[7][8]
Inhalation	Move the individual to fresh air.[8] If breathing is difficult, provide oxygen. Seek medical attention if symptoms appear.[8]
Ingestion	Rinse mouth with water.[8] Do not induce vomiting. Seek immediate medical attention.[8]
Spill Cleanup	Evacuate personnel from the area.[5] Ensure adequate ventilation.[5] Wear full PPE.[6] For solid spills, carefully sweep or scoop the material to avoid dust generation.[6] For liquid spills, absorb with an inert, non-combustible material.[6] Collect all contaminated materials in a labeled, sealed container for disposal.[6]

Disposal Plan

Proper disposal of **GSK-J2** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

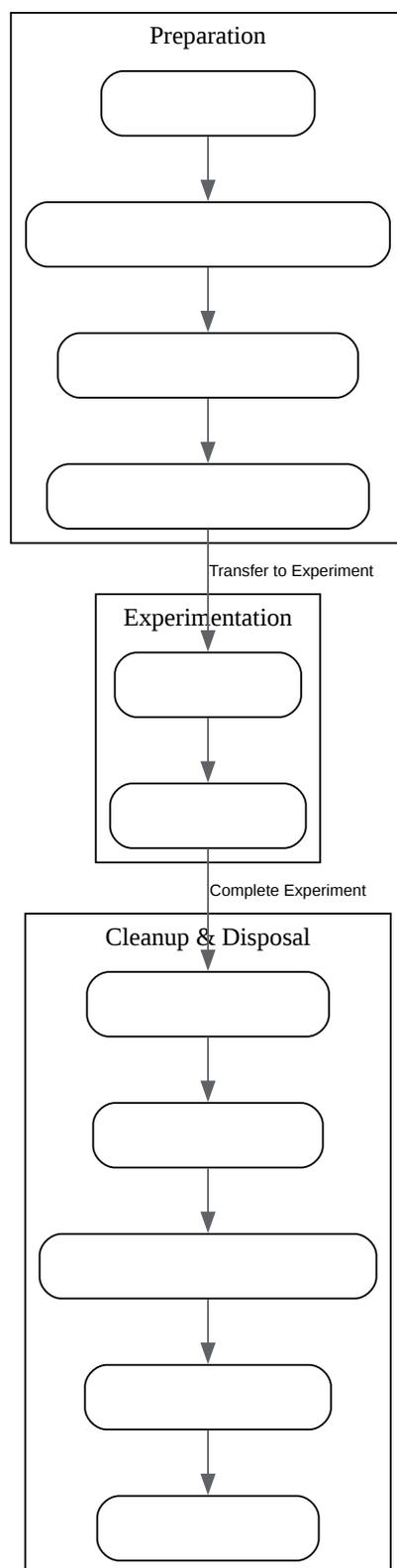
- **Waste Segregation:** Collect all waste containing **GSK-J2**, including unused product and contaminated lab supplies (e.g., pipette tips, gloves, vials), in a dedicated and clearly labeled hazardous waste container.[6]
- **Containerization:** Use a compatible, sealed container for waste.
- **Disposal Method:** The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[5] Do not allow the chemical

to enter drains or sewer systems.[5]

- Contaminated Packaging: Triple rinse containers and offer for recycling or reconditioning, or puncture to render unusable before disposal.[5]

Experimental Workflow for Handling GSK-J2

The following diagram illustrates the standard workflow for handling **GSK-J2** in a research setting, from receiving the compound to its final disposal.



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Caption: Standard laboratory workflow for handling chemical compounds like **GSK-J2**.

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